

Application Notes and Protocols for (R)-ZINC-3573 in Cell Culture

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Compound of Interest

Compound Name: (R)-ZINC-3573

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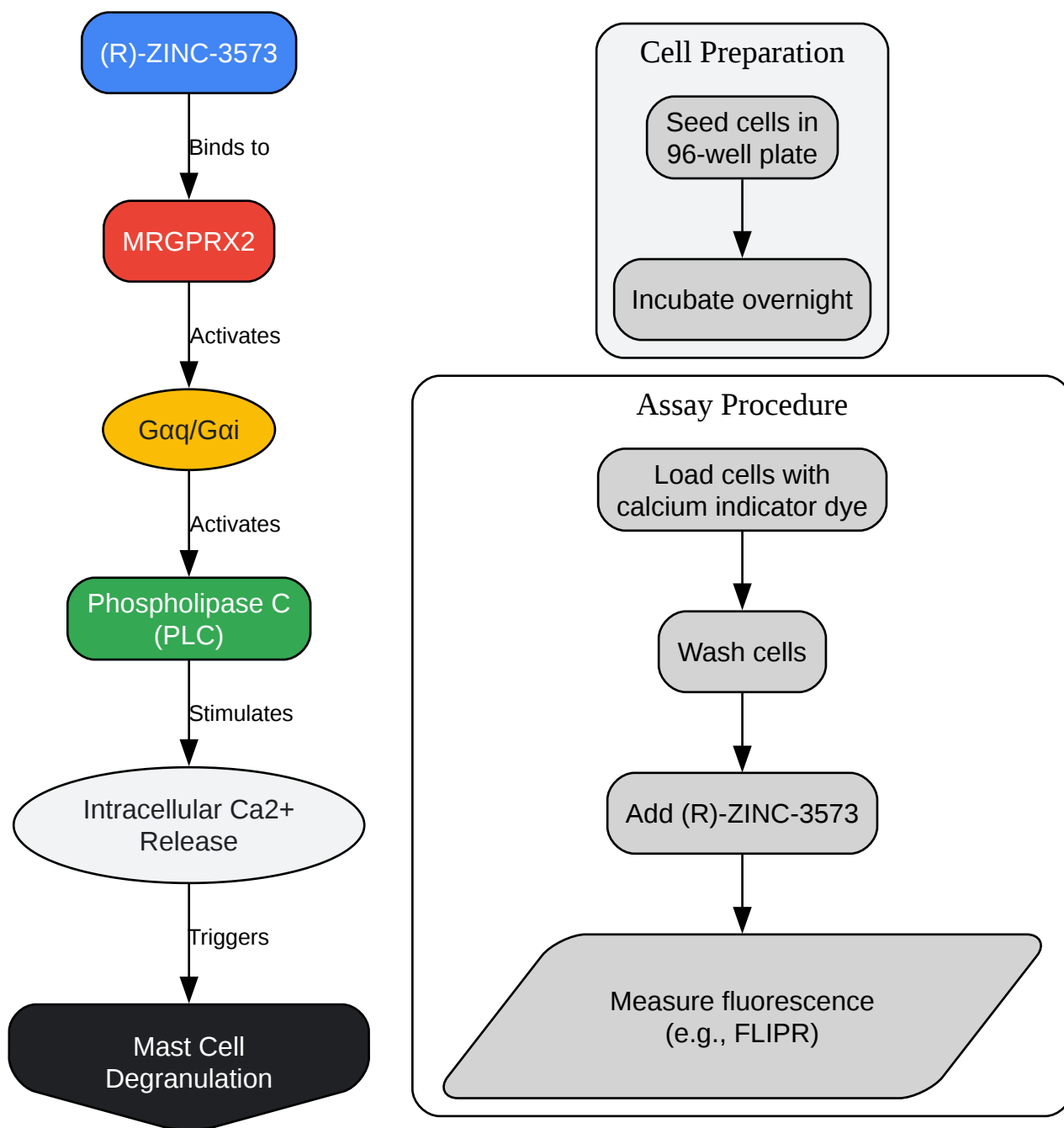
Introduction

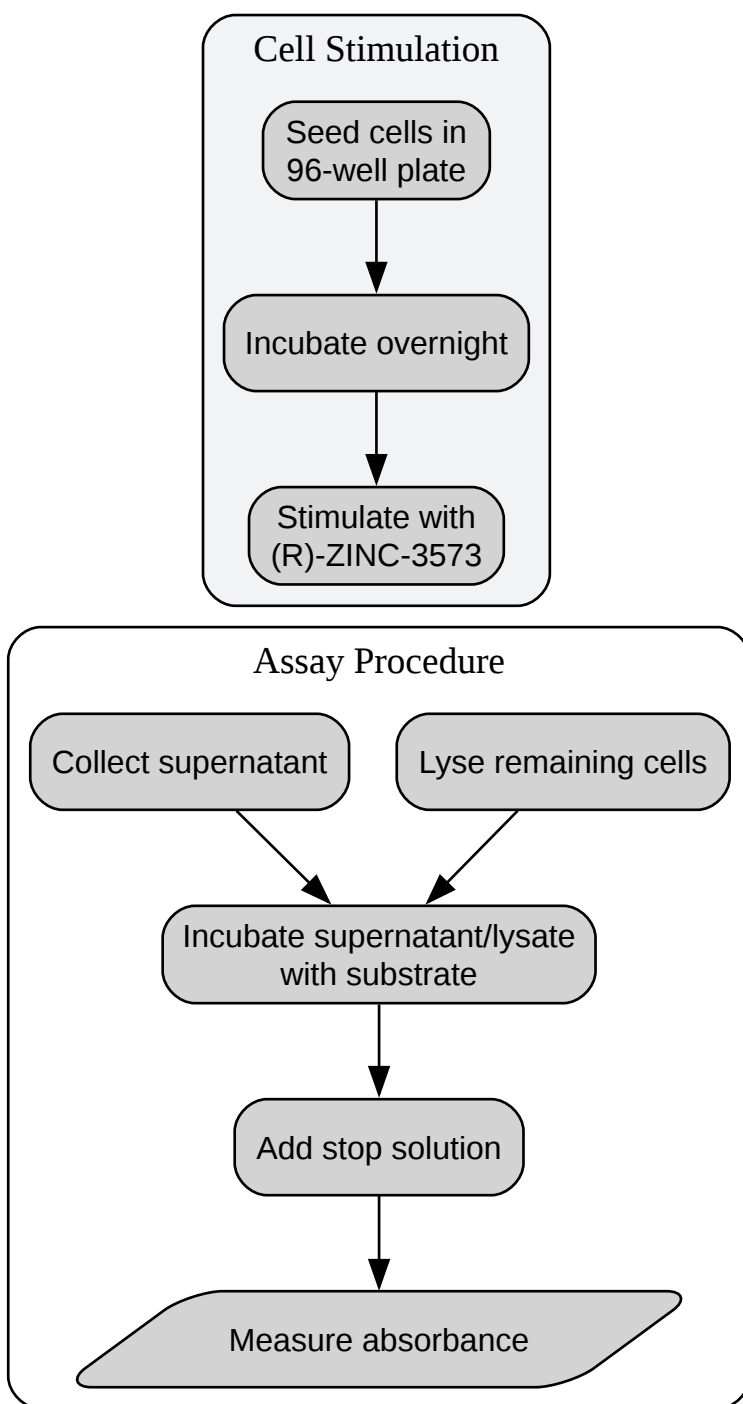
(R)-ZINC-3573 is a potent and selective agonist for the Mas-related G protein-coupled receptor X2 (MRGPRX2).^{[1][2][3][4]} This receptor is primarily expressed on mast cells and sensory neurons and is implicated in non-IgE mediated hypersensitivity reactions, neurogenic inflammation, pain, and itch.^{[5][6][7][8]} **(R)-ZINC-3573** serves as a valuable chemical probe for investigating the biology of MRGPRX2 and for screening potential antagonists.^{[2][9]} Its inactive enantiomer, (S)-ZINC-3573, is an ideal negative control for rigorous experimental design.^{[1][3][10]}

These application notes provide detailed protocols for the use of **(R)-ZINC-3573** in cell culture, focusing on assays to measure mast cell activation.

Mechanism of Action

(R)-ZINC-3573 selectively binds to a negatively charged pocket within the MRGPRX2 transmembrane domain.^{[9][11]} This binding event activates the receptor, leading to the promiscuous coupling of G proteins, including Gαq and Gαi.^{[9][12]} The activation of the Gαq pathway stimulates phospholipase C (PLC), which in turn leads to an increase in intracellular calcium concentration ([Ca²⁺]_i) and subsequent mast cell degranulation.^{[1][8]}





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- To cite this document: BenchChem. [Application Notes and Protocols for (R)-ZINC-3573 in Cell Culture]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b611945#how-to-use-r-zinc-3573-in-cell-culture]

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